

Essential Safety and Operational Guide for Handling Phenol, 4-[(4-ethoxyphenyl)azo]-

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Compound of Interest

Compound Name: Phenol, 4-[(4-ethoxyphenyl)azo]-

Cat. No.: B3188873

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Chemical Identifier: **Phenol, 4-[(4-ethoxyphenyl)azo]-** CAS Number: 2496-26-6[1]

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Phenol, 4-[(4-ethoxyphenyl)azo]-**. In the absence of a comprehensive Safety Data Sheet (SDS), a conservative approach to personal protective equipment (PPE) and handling is mandatory. The following recommendations are based on the potential hazards associated with the functional groups present in the molecule, namely the phenolic group and the azo group.

Assumed Hazards

- **Phenolic Compounds:** Can be corrosive and toxic, causing severe skin burns and eye damage. Systemic toxicity is also a concern.[2][3]
- **Azo Dyes:** Some azo dyes are classified as skin and respiratory sensitizers and may be harmful if swallowed or inhaled. Certain azo compounds have been linked to carcinogenic effects.[4]

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling this chemical. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against potential splashes of the chemical which could cause serious eye damage.
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene), a lab coat, and closed-toe shoes. An apron may be required for larger quantities.	To prevent skin contact, which could lead to burns, irritation, or absorption of the chemical. [3]
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is recommended, especially when handling the powder or creating solutions.	To prevent inhalation of dust or vapors, which may be harmful.
Hand Protection	Double-gloving is recommended as a best practice. Change gloves immediately if contaminated.	To provide an extra layer of protection against chemical permeation.

Operational Plan

Handling:

- Always handle this chemical in a well-ventilated area, preferably within a certified chemical fume hood.
- Avoid the generation of dust.
- Use non-sparking tools.
- Ensure an eyewash station and safety shower are readily accessible.[\[3\]](#)
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.

Disposal Plan

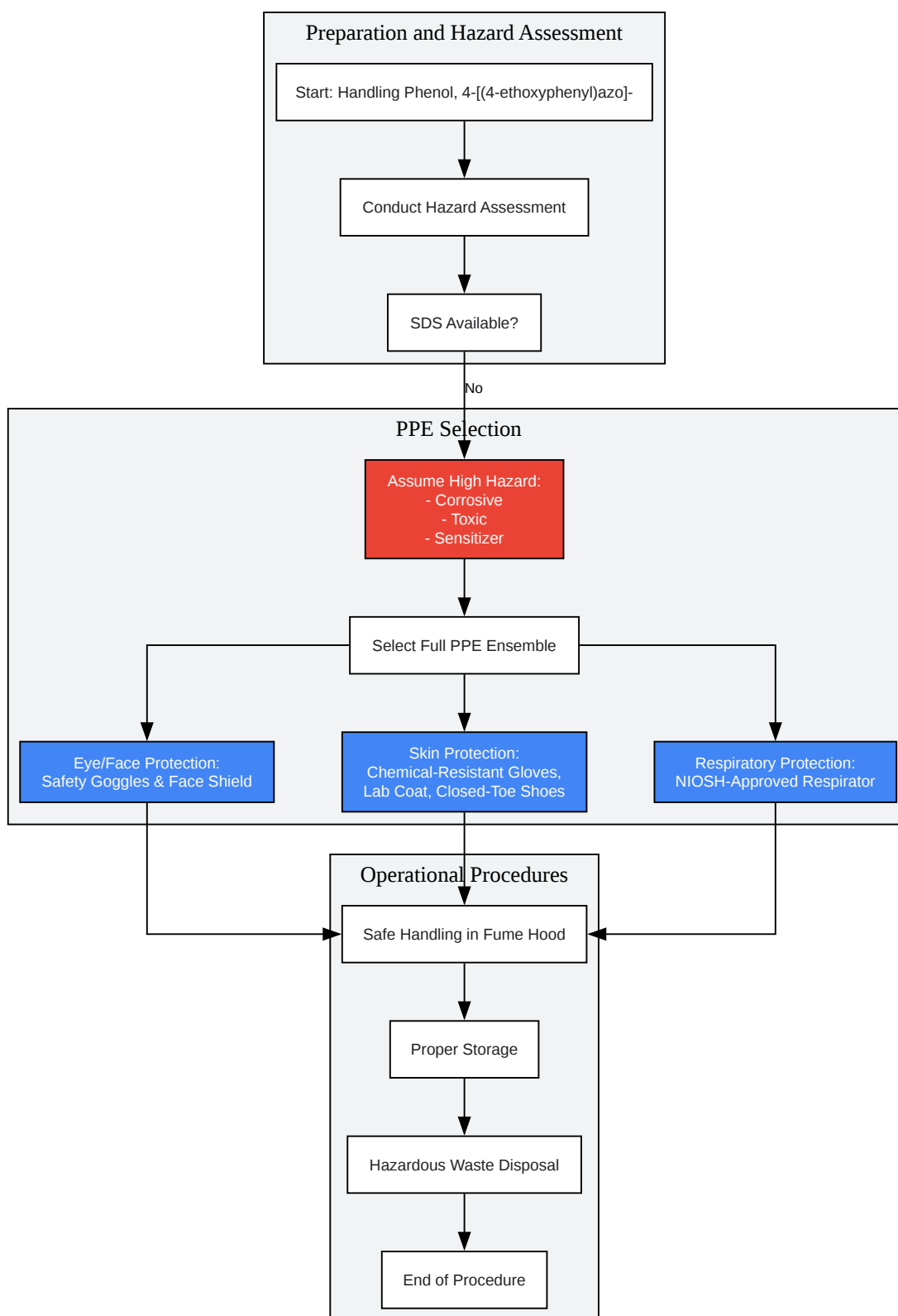
- Dispose of waste in accordance with all local, state, and federal regulations.
- Contaminated materials, including empty containers, should be treated as hazardous waste.
- Do not pour waste down the drain.

Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Visualized Workflow for PPE Selection

The following diagram outlines the logical steps for selecting the appropriate Personal Protective Equipment when handling "**Phenol, 4-[(4-ethoxyphenyl)azo]-**".



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Caption: PPE Selection Workflow for "**Phenol, 4-[(4-ethoxyphenyl)azo]-**".

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